

# 5-Methoxy-2-methylbenzoxazole chemical properties and structure

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## Compound of Interest

Compound Name: 5-Methoxy-2-methylbenzoxazole

Cat. No.: B1294322

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An In-depth Technical Guide to **5-Methoxy-2-methylbenzoxazole**: Chemical Properties, Structure, and Synthetic Methodologies

## Introduction

**5-Methoxy-2-methylbenzoxazole** is a heterocyclic organic compound that has garnered interest within the scientific community, particularly in the fields of medicinal chemistry and materials science.<sup>[1]</sup> Its unique molecular architecture, featuring a fused benzoxazole ring system substituted with a methoxy and a methyl group, provides a scaffold for the development of novel therapeutic agents and functional materials.<sup>[1]</sup> This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, offering in-depth insights into the chemical properties, structural features, and synthetic protocols of **5-Methoxy-2-methylbenzoxazole**.

## Chemical Structure and Properties

The foundational structure of **5-Methoxy-2-methylbenzoxazole** consists of a benzene ring fused to an oxazole ring. A methoxy group ( $-\text{OCH}_3$ ) is attached at the 5-position of the benzoxazole ring, while a methyl group ( $-\text{CH}_3$ ) is situated at the 2-position.<sup>[1]</sup> This substitution pattern is crucial as it influences the electronic properties, reactivity, and potential biological interactions of the molecule.<sup>[1]</sup>

Caption: Chemical structure of **5-Methoxy-2-methylbenzoxazole**.

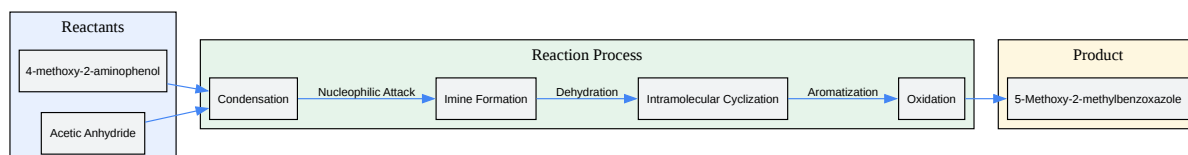
A summary of the key chemical and physical properties of **5-Methoxy-2-methylbenzoxazole** is provided in the table below.

Property	Value	Source
IUPAC Name	5-methoxy-2-methyl-1,3-benzoxazole	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	5676-57-3	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	163.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	250°C at 760 mmHg	<a href="#">[1]</a>
Density	1.166 g/cm <sup>3</sup>	<a href="#">[1]</a>
LogP	2.14480	<a href="#">[1]</a>
Polar Surface Area	35.26 Å <sup>2</sup>	<a href="#">[1]</a>
InChI	InChI=1S/C9H9NO2/c1-6-10-8-5-7(11-2)3-4-9(8)12-6/h3-5H,1-2H3	<a href="#">[1]</a> <a href="#">[2]</a>
SMILES	<chem>CC1=NC2=C(O1)C=CC(=C2)OC</chem>	<a href="#">[1]</a>

## Synthesis of 5-Methoxy-2-methylbenzoxazole

The classical and most common synthesis of **5-Methoxy-2-methylbenzoxazole** involves the condensation reaction between a 2-aminophenol derivative and a carbonyl compound.[\[1\]](#) Specifically, 4-methoxy-2-aminophenol is reacted with either acetaldehyde or acetic anhydride to yield the target molecule.[\[1\]](#)

The underlying mechanism of this reaction begins with a nucleophilic attack of the amino group of 4-methoxy-2-aminophenol on the carbonyl carbon of the reacting partner.[\[1\]](#) This is followed by the formation of an imine intermediate, which then undergoes intramolecular cyclization via the phenolic hydroxyl group to form the benzoxazole ring.[\[1\]](#) The final step involves oxidation, often by atmospheric oxygen, to yield the aromatic **5-Methoxy-2-methylbenzoxazole**.[\[1\]](#)



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Caption: Synthetic workflow for **5-Methoxy-2-methylbenzoxazole**.

## Experimental Protocol: Synthesis from 4-methoxy-2-aminophenol and Acetic Anhydride

This protocol outlines a generalized procedure for the synthesis of **5-Methoxy-2-methylbenzoxazole**.

Materials:

- 4-methoxy-2-aminophenol
- Acetic anhydride
- Suitable solvent (e.g., glacial acetic acid, toluene)
- Neutralizing agent (e.g., saturated sodium bicarbonate solution)
- Extraction solvent (e.g., ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-methoxy-2-aminophenol in a suitable solvent.

- **Addition of Reagent:** Slowly add acetic anhydride to the solution. An exothermic reaction may be observed.
- **Reflux:** Heat the reaction mixture to reflux and maintain for a period of 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Carefully neutralize the mixture with a saturated solution of sodium bicarbonate until the effervescence ceases.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3 x 50 mL).
- **Drying and Concentration:** Combine the organic layers and wash with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- **Purification:** The crude product can be purified by column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **5-Methoxy-2-methylbenzoxazole**.

## Applications in Research and Development

**5-Methoxy-2-methylbenzoxazole** serves as a versatile building block in organic synthesis and drug discovery.<sup>[1]</sup> The benzoxazole core is a privileged scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antiviral, anticancer, and neuroprotective effects.<sup>[1]</sup> The methoxy and methyl substituents on the **5-Methoxy-2-methylbenzoxazole** ring system can be further functionalized, allowing for the creation of a diverse library of compounds for biological screening.<sup>[1]</sup>

In materials science, the fluorescent properties of some benzoxazole derivatives make them candidates for applications in optoelectronic devices and bioimaging.<sup>[1]</sup>

## Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **5-Methoxy-2-methylbenzoxazole** is associated with the following hazards:

- Harmful if swallowed (H302)[2]
- Causes skin irritation (H315)[2]
- Causes serious eye damage (H318)[2]
- May cause respiratory irritation (H335)[2]

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

## Conclusion

**5-Methoxy-2-methylbenzoxazole** is a valuable heterocyclic compound with significant potential in both pharmaceutical and material sciences. Its straightforward synthesis and the versatility of its chemical structure make it an attractive starting point for the development of novel molecules with tailored properties. This guide provides a foundational understanding of its chemical properties, synthesis, and potential applications, serving as a valuable resource for researchers in the field.

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## References

- 1. Buy 5-Methoxy-2-methylbenzoxazole | 5676-57-3 [smolecule.com]
- 2. 5-Methoxy-2-methylbenzoxazole | C<sub>9</sub>H<sub>9</sub>NO<sub>2</sub> | CID 79759 - PubChem [pubchem.ncbi.nlm.nih.gov]
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